Comprehensive Guide to Determining Counterion Stoichiometry in Arterolane Salts

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Compound of Interest

Compound Name: *Arterolane p-Toluenesulfonic Acid*

Cat. No.: *B13413062*

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Executive Summary & The Physicochemical Challenge

Arterolane maleate (OZ277) is a rapidly acting, synthetic trioxolane antimalarial agent. To optimize its solid-state stability, aqueous solubility, and bioavailability, the active pharmaceutical ingredient (API) is formulated as a hydrogen maleate salt, demanding a strict 1:1 molar stoichiometry between the API and the maleic acid counterion[1].

For analytical scientists, confirming this stoichiometry presents a classic physicochemical polarity mismatch:

- Arterolane (API): A bulky, lipophilic basic moiety featuring an adamantane-trioxolane structure. It retains strongly on standard reversed-phase (RP) columns and possesses a UV chromophore[2].
- Maleate (Counterion): A highly polar, small organic diacid. On conventional C18 columns, maleic acid elutes in the void volume. Furthermore, it lacks a strong chromophore in the visible range, absorbing primarily below 220 nm—a region highly susceptible to interference from mobile phase solvents[3].

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This guide objectively compares the analytical modalities used to overcome this mismatch, detailing self-validating protocols that ensure absolute stoichiometric accuracy during drug development and quality control.

Comparative Analysis of Analytical Modalities

Historically, laboratories relied on a dual-method paradigm: using RP-HPLC for the API and Ion Chromatography (IC) for the counterion. However, modern approaches favor unified, single-method paradigms that eliminate compounding errors between separate assays[4].

Quantitative Comparison of Stoichiometric Techniques

Analytical Modality	Target Analyte(s)	LOD / LOQ	Precision (%RSD)	Throughput	Stoichiometry Output
RP-HPLC-UV	Arterolane (API)	~0.6 / 1.8 µg/mL	< 2.0%	High (10 min/run)	Indirect (Requires IC)
Suppressed IC	Maleate (Counterion)	~0.1 / 0.3 µg/mL	< 1.5%	Medium (15 min/run)	Indirect (Requires HPLC)
1H qNMR	API + Maleate	N/A (Ratio based)	< 1.0%	High (5 min/run)	Direct (Absolute Ratio)
HILIC-ELSD	API + Maleate	~2.0 / 6.0 µg/mL	< 2.5%	Medium (20 min/run)	Direct (Via standard curves)

Mechanistic Workflows & Self-Validating Protocols

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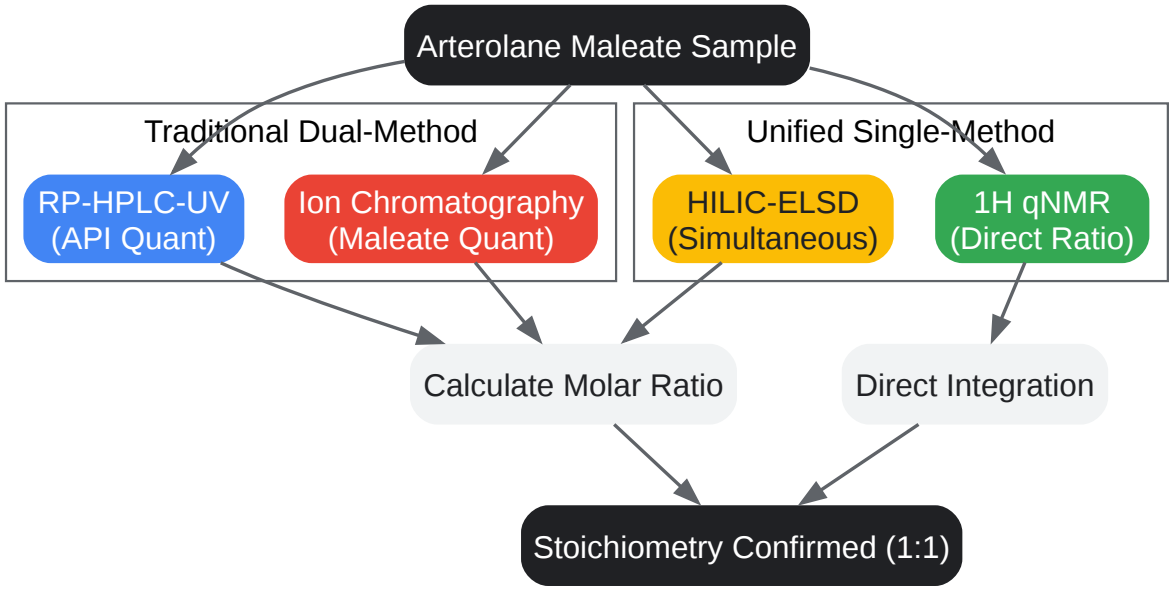

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Methodological paradigms for determining Arterolane maleate counterion stoichiometry.

Protocol A: Quantitative NMR (qNMR) – The Direct Ratio Method

Causality & Expertise: qNMR is the gold standard for early-phase stoichiometry. Unlike chromatography, which relies on extinction coefficients or ionization efficiencies, the area under a qNMR resonance peak is fundamentally proportional to the number of resonating nuclei[4]. This allows for the absolute determination of the API-to-counterion ratio without the need for external reference standards.

Self-Validating System (Internal Cross-Verification): Before the counterion ratio is calculated, the system must self-validate by integrating two independent API proton signals. If the normalized integrals of these two API regions deviate by >1.0%, the run is automatically invalidated due to suspected impurity overlap or incomplete relaxation.

Step-by-Step Methodology:

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- Sample Preparation: Dissolve 10 mg of Arterolane maleate in 0.6 mL of 100% deuterated DMSO-d6 containing 0.05% TMS as an internal chemical shift reference.
- T1 Relaxation Calibration: Perform an inversion-recovery experiment to determine the longest longitudinal relaxation time (T1) among the target protons. Set the relaxation delay (D1) to at least

  (typically 20–30 seconds) to ensure >99% equilibrium magnetization recovery. Failing to allow full relaxation will artificially skew the stoichiometry.
- Acquisition: Acquire 1H NMR spectra at 298 K using a 90° pulse angle, 64 scans, and a spectral width of 12 ppm.
- Integration & Validation Gate:
  - Integrate the Arterolane methyl protons (singlet, 6H, ~0.93 ppm)[1].
  - Integrate the Arterolane methylene protons (doublet, 2H, ~2.03 ppm)[1].
  - Validation: The molar ratio of the methyl to methylene protons must be exactly 3:1.
- Stoichiometric Calculation: Integrate the maleate alkene protons (singlet, 2H, ~6.2 ppm). Calculate the ratio of the normalized maleate integral (Area/2) to the normalized API integral (Area/6). A result of 0.98 – 1.02 confirms the 1:1 hydrogen maleate stoichiometry.

Protocol B: HILIC-ELSD – The Simultaneous Chromatographic Method

Causality & Expertise: Hydrophilic Interaction Liquid Chromatography (HILIC) provides the necessary retention mechanism for the highly polar maleate anion. Coupling this with an Evaporative Light Scattering Detector (ELSD) bypasses the UV-absorbance limitations of maleic acid, offering a universal mass-based response generated by particle scattering after solvent evaporation[5]. Alternatively, mixed-mode chromatography can be employed to retain both the basic drug and the acidic counter-ion[3].

Self-Validating System (Mass-Balance Closure): This protocol relies on a strict mass-balance check. The calculated mass of the API plus the calculated mass of the maleate must equal the

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total weighed mass of the sample injected (Acceptance criteria: 98.0% - 102.0% recovery).

Step-by-Step Methodology:

- System Setup: Equip the HPLC with a zwitterionic HILIC column (150 x 4.6 mm, 3 µm) and an ELSD (Drift tube temp: 50°C, Nebulizer gas: Nitrogen at 1.5 L/min).
- Mobile Phase Preparation: Prepare a gradient of Acetonitrile and 100 mM Ammonium Formate buffer (pH 3.0). Causality: The acidic pH ensures maleic acid is partially protonated to optimize peak shape, while the volatile formate buffer prevents ELSD nebulizer fouling.
- Calibration: Inject independent calibration standards of Arterolane free base and Maleic acid. Note: Because ELSD responses are inherently non-linear due to the physics of light scattering, you must use a log-log calibration curve for accurate quantification.
- Sample Analysis: Inject 10 µL of the Arterolane maleate sample (prepared at 1.0 mg/mL in 80:20 Acetonitrile:Water).
- Stoichiometric Calculation: Convert the quantified concentrations (µg/mL) of the API and maleate to molarities using their respective molecular weights (Arterolane free base = 392.5 g/mol ; Maleic acid = 116.1 g/mol). Compute the final molar ratio.

Causality in Experimental Choices (E-E-A-T Insights)

Why abandon traditional RP-HPLC for stoichiometry determination? While RP-HPLC is highly accurate for Arterolane API assay and impurity profiling[2], it forces analysts to use a secondary method (like IC) for the counterion. This dual-method approach propagates compounding errors. For instance, a +2% error in the HPLC API assay combined with a -2% error in the IC maleate assay can skew the calculated stoichiometric ratio by up to 4%, potentially causing a perfectly formulated batch to fail regulatory specifications.

By migrating to unified methods like qNMR or HILIC-ELSD, analytical scientists eliminate inter-instrument variability, ensuring that the structural integrity of the Arterolane maleate salt is measured with absolute, self-validating precision.

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